

Stability and storage conditions for Fmoc-Pro-OH-d3

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An In-Depth Technical Guide to the Stability and Storage of Fmoc-Pro-OH-d3

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Fmoc-Pro-OH-d3**, a deuterated derivative of Fmoc-L-proline used in peptide synthesis and related research. Due to the limited availability of specific stability data for the deuterated form, this guide leverages information from its non-deuterated counterpart, Fmoc-Pro-OH, to establish best practices for handling and storage. This document is intended to provide researchers, scientists, and drug development professionals with the necessary information to ensure the integrity and longevity of **Fmoc-Pro-OH-d3** in their experimental workflows.

Introduction

Fmoc-Pro-OH-d3 is a stable isotope-labeled amino acid derivative that plays a crucial role in modern drug discovery and development.[1] The incorporation of deuterium can aid in pharmacokinetic and metabolic studies of peptide-based therapeutics.[1] The 9-fluorenylmethoxycarbonyl (Fmoc) protecting group is a cornerstone of solid-phase peptide synthesis (SPPS), valued for its stability under various coupling conditions and its facile, base-catalyzed removal.[2][3] Understanding the stability and optimal storage conditions of **Fmoc-**



Pro-OH-d3 is paramount to ensure its purity and reactivity, thereby guaranteeing the successful synthesis of high-quality peptides.

Chemical and Physical Properties

Fmoc-Pro-OH-d3 is a white to off-white solid powder.[2][4][5] While specific data for the deuterated compound is limited, the physical properties are expected to be very similar to the non-deuterated Fmoc-Pro-OH.

Table 1: Physical and Chemical Properties of Fmoc-Pro-OH

Property	Value	Reference
Molecular Formula	С20H16D3NO4	N/A
Molecular Weight	~340.4 g/mol	Calculated
Appearance	White to off-white solid/powder	[2][4][5]
Melting Point	117-118 °C (lit.)	[6]
Solubility	Soluble in DMF and DMSO	[4][7]
Optical Rotation	$[\alpha]20/D -32\pm1^{\circ}, c = 1\%$ in DMF	[6]

Stability Profile

While specific, quantitative stability studies on **Fmoc-Pro-OH-d3** are not readily available in the public domain, the stability of the non-deuterated analog, Fmoc-Pro-OH, provides a reliable proxy. The primary routes of degradation for Fmoc-protected amino acids involve the cleavage of the Fmoc group under basic conditions.

Thermal Stability

Fmoc-Pro-OH is generally stable at ambient temperatures for short periods, as evidenced by its shipment at room temperature.[1][4] However, for long-term storage, lower temperatures are recommended to minimize potential degradation.



Stability in Solution

Fmoc-Pro-OH exhibits lower stability in solution compared to its solid form. The choice of solvent can significantly impact its shelf-life. Protic solvents and the presence of nucleophiles can promote the degradation of the Fmoc group. For stock solutions, storage at low temperatures is critical.

pH Sensitivity

The Fmoc protecting group is highly susceptible to cleavage under basic conditions. This is the principle behind its removal during SPPS, which is typically achieved using a solution of piperidine in DMF.[3][8] Conversely, the Fmoc group is stable under acidic conditions, a key feature that allows for the use of acid-labile side-chain protecting groups in Fmoc-based SPPS. [3]

Recommended Storage Conditions

To maintain the integrity and purity of **Fmoc-Pro-OH-d3**, the following storage conditions are recommended based on data for the non-deuterated analog.

Table 2: Recommended Storage Conditions for Fmoc-Pro-OH

Form	Storage Temperature	Recommended Duration	Reference
Solid (Powder)	-20°C	3 years	[4]
2-8°C	2 years	[4][6]	
In Solvent (e.g., DMSO)	-80°C	6 months - 2 years	[4][5]
-20°C	1 month - 1 year	[4][5]	

Note: It is crucial to refer to the Certificate of Analysis (CoA) provided by the supplier for specific storage recommendations and expiration dates.[1][9]

Handling and Experimental Protocols

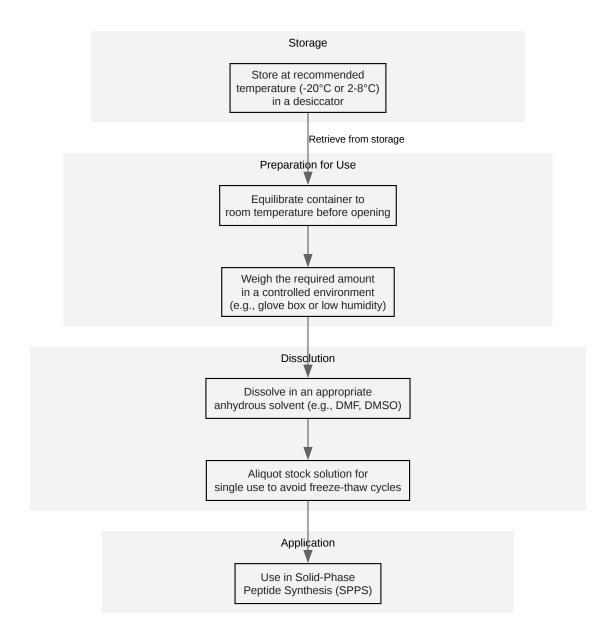


Proper handling of Fmoc-Pro-OH-d3 is essential to prevent contamination and degradation.

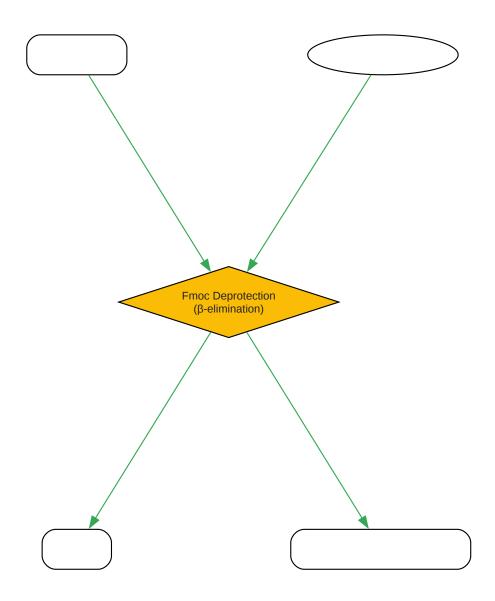
General Handling Workflow

The following diagram outlines a general workflow for handling **Fmoc-Pro-OH-d3** in a laboratory setting.









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